

# Physico-chemical properties of 2-Hydroxyethyl Methacrylate

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## Compound of Interest

Compound Name: 2-Hydroxyethyl Methacrylate

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An In-depth Technical Guide to the Physico-chemical Properties of **2-Hydroxyethyl Methacrylate** (HEMA)

## Introduction

**2-Hydroxyethyl Methacrylate**, commonly known as HEMA, is a neutral, hydrophilic monomer with the chemical formula  $C_6H_{10}O_3$ .<sup>[1][2]</sup> It is a colorless, viscous liquid that is perhaps the most widely studied and utilized neutral hydrophilic monomer in polymer science.<sup>[2][3]</sup> HEMA is an ester of methacrylic acid and ethylene glycol.<sup>[2][4]</sup> Its unique combination of a reactive methacrylate group and a hydrophilic hydroxyl group makes it an exceptionally versatile building block for the synthesis of a wide range of polymers.<sup>[5]</sup>

For researchers, scientists, and drug development professionals, HEMA is of particular interest due to its excellent biocompatibility and its ability to form hydrogels.<sup>[4][6]</sup> The homopolymer, poly(**2-hydroxyethyl methacrylate**) or pHEMA, is water-insoluble but can swell significantly in aqueous environments, a property that is fundamental to its use in biomedical applications.<sup>[3]</sup><sup>[7]</sup> These applications include the fabrication of soft contact lenses, drug delivery systems, tissue engineering scaffolds, and biocompatible coatings for medical devices.<sup>[3][8]</sup> This guide provides a comprehensive overview of the core physico-chemical properties of HEMA, detailed experimental protocols for their measurement, and logical workflows relevant to its application.

## Core Physico-chemical Properties

The functional characteristics of HEMA and its subsequent polymers are dictated by its fundamental physico-chemical properties. These quantitative parameters are summarized in the tables below for ease of reference and comparison.

**Table 1: General and Physical Properties of 2-Hydroxyethyl Methacrylate**

Property	Value	Source(s)
Molecular Formula	C6H10O3	[1][2][9]
Molecular Weight	130.14 g/mol	[10][11]
Appearance	Colorless, transparent liquid	[7][12][13]
Odor	Aromatic, ester-like	[10][14]
Density	1.073 g/mL at 25°C	[4][10][11]
1.07 g/cm <sup>3</sup> at 20°C	[15]	
Refractive Index (n <sub>20/D</sub> )	1.453	[3][4]
1.450 - 1.454	[16]	

**Table 2: Thermal Properties of 2-Hydroxyethyl Methacrylate**

Property	Value	Source(s)
Melting Point	-12 °C	<a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[15]</a>
<-60 °C	<a href="#">[17]</a>	
Boiling Point	211 °C at 1013 hPa	
213 °C	<a href="#">[18]</a> <a href="#">[19]</a>	<a href="#">[10]</a> <a href="#">[14]</a>
67 °C at 3.5 mm Hg (4.6 hPa)	<a href="#">[4]</a> <a href="#">[17]</a>	
95 °C at 1.333 kPa	<a href="#">[9]</a> <a href="#">[12]</a>	
Flash Point	96 °C	<a href="#">[10]</a> <a href="#">[11]</a>
106 °C (closed cup)	<a href="#">[18]</a>	
108 - 109 °C (open cup)	<a href="#">[9]</a> <a href="#">[13]</a> <a href="#">[16]</a>	
Heat of Polymerization	49.8 kJ/mol (11.9 kcal/mol)	<a href="#">[20]</a> <a href="#">[21]</a>
Glass Transition Temp. (Tg) of pHEMA	55 °C	

**Table 3: Viscosity and Vapor Pressure of 2-Hydroxyethyl Methacrylate**

Property	Value	Temperature	Source(s)
Viscosity	6.8 mPa·s	20 °C	<a href="#">[10]</a> <a href="#">[11]</a>
5 mPa·s	30 °C	<a href="#">[2]</a> <a href="#">[18]</a>	
Vapor Pressure	0.01 mm Hg	25 °C	<a href="#">[4]</a> <a href="#">[23]</a>
0.08 hPa (0.06 mm Hg)	20 °C	<a href="#">[15]</a>	
0.13 mbar (0.0975 mm Hg)	25 °C	<a href="#">[18]</a>	
1.3 hPa (0.975 mm Hg)	20 °C		

**Table 4: Solubility and Other Properties of 2-Hydroxyethyl Methacrylate**

Property	Value	Source(s)
Solubility in Water	Miscible	[17][24][25]
Solubility in Organic Solvents	Soluble in common organic solvents like ethanol, methanol, and acetone.	[16][24][25]
Octanol/Water Partition Coefficient (log Kow)	0.42 - 0.47	[17][20]
Purity (Typical Commercial Grades)	≥ 97.0% to ≥ 99.5%	[3][16]
Common Inhibitor	Monomethyl ether hydroquinone (MEHQ)	[10][11]

## Experimental Protocols

Accurate determination of HEMA's physico-chemical properties is critical for research and development. The following section outlines standard methodologies for measuring key parameters.

### Density Measurement using a Pycnometer

- Objective: To determine the density of HEMA at a specified temperature (e.g., 25°C).
- Apparatus: A glass pycnometer of known volume, a precision balance ( $\pm 0.0001$  g), a constant temperature water bath.
- Methodology:
  - Clean and dry the pycnometer thoroughly and record its empty mass ( $m_1$ ).
  - Fill the pycnometer with freshly distilled water and place it in the constant temperature water bath until it reaches thermal equilibrium.

- Adjust the water level to the pycnometer's calibration mark, dry the exterior, and record its mass ( $m_2$ ). The volume of the pycnometer ( $V$ ) can be calculated using the density of water at that temperature.
- Empty and dry the pycnometer again. Fill it with HEMA, allow it to reach thermal equilibrium in the water bath, adjust the level to the mark, and record its mass ( $m_3$ ).
- The density ( $\rho$ ) of HEMA is calculated using the formula:  $\rho_{\text{HEMA}} = (m_3 - m_1) / V$ .

## Viscosity Measurement using a Rotational Viscometer

- Objective: To measure the dynamic viscosity of HEMA at various temperatures.
- Apparatus: A rotational viscometer (e.g., Brookfield type), a temperature-controlled sample holder or water bath, appropriate spindle.
- Methodology:
  - Calibrate the viscometer using a standard fluid of known viscosity.
  - Place a sufficient volume of HEMA into the sample holder and allow it to equilibrate to the target temperature (e.g., 20°C).
  - Select a spindle and rotational speed that will give a torque reading within the instrument's recommended range (typically 10-90%).
  - Immerse the spindle into the HEMA sample to the correct depth.
  - Start the motor and allow the reading to stabilize. Record the viscosity reading in millipascal-seconds (mPa·s).
  - Repeat the measurement at different temperatures as required.

## Refractive Index Measurement using an Abbe Refractometer

- Objective: To determine the refractive index of HEMA.

- Apparatus: An Abbe refractometer with a circulating water bath for temperature control, a light source (typically a sodium D line, 589 nm).
- Methodology:
  - Calibrate the refractometer using a standard of known refractive index (e.g., distilled water).
  - Ensure the prism surfaces are clean and dry.
  - Apply a few drops of the HEMA sample onto the lower prism.
  - Close the prisms and allow the sample to spread into a thin film and reach the target temperature (e.g., 20°C) via the circulating water bath.
  - Adjust the instrument until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
  - Read the refractive index directly from the instrument's scale.

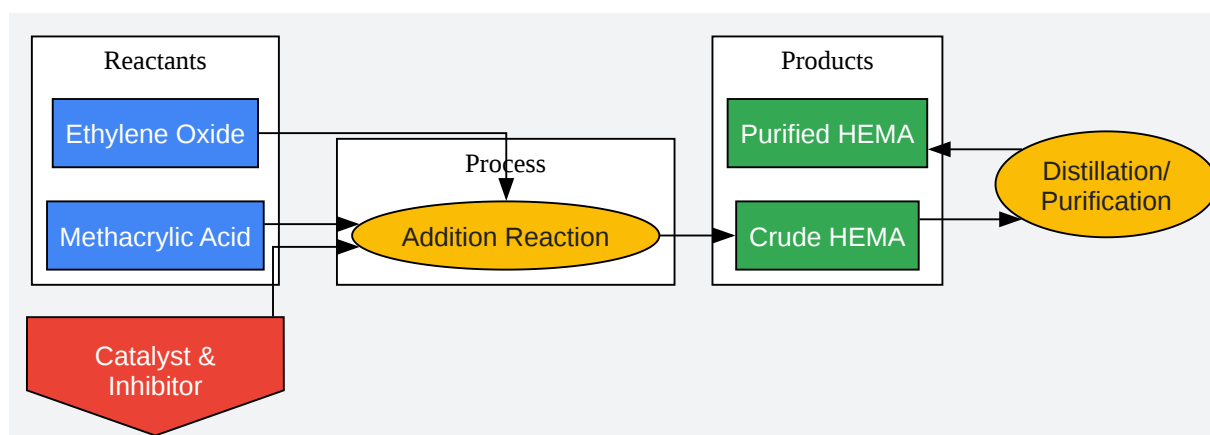
## Thermal Analysis using Differential Scanning Calorimetry (DSC)

- Objective: To determine the melting point, heat of polymerization, and the glass transition temperature (T<sub>g</sub>) of the resulting pHEMA.
- Apparatus: A Differential Scanning Calorimeter (DSC).
- Methodology:
  - A. Melting Point:
    - Accurately weigh a small amount of HEMA (5-10 mg) into an aluminum DSC pan and seal it.
    - Place the sample pan and an empty reference pan into the DSC cell.
    - Cool the sample to a low temperature (e.g., -80°C).

- Heat the sample at a controlled rate (e.g., 10°C/min) and record the heat flow. The melting point is identified as the peak of the endothermic event.
- B. Heat of Polymerization:
  - Prepare a sample of HEMA with a suitable thermal initiator (e.g., benzoyl peroxide).
  - Place the sample in the DSC and heat it isothermally at a temperature sufficient to initiate polymerization (e.g., 70°C). Record the heat flow over time until the reaction is complete.
  - The total heat evolved (the area under the exothermic peak) is the heat of polymerization. To find the total reaction enthalpy, a subsequent dynamic scan is often performed to polymerize any remaining monomer.[26] The standard heat of polymerization for a methacrylate double bond is approximately 54.9 kJ/mol.[26]

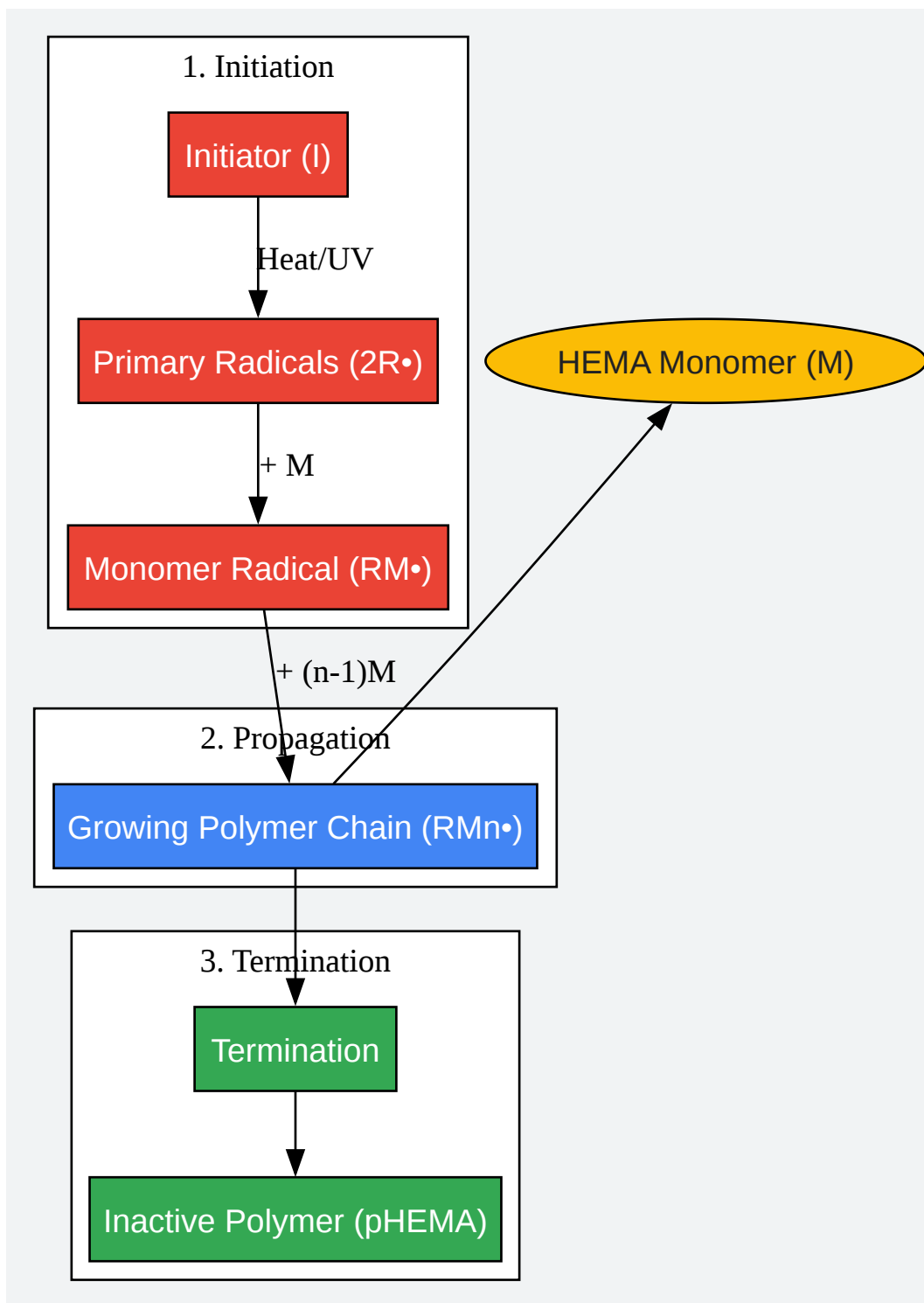
## Visualizations: Workflows and Logical Relationships

Visual diagrams are essential for understanding the synthesis, polymerization, and application logic of HEMA.



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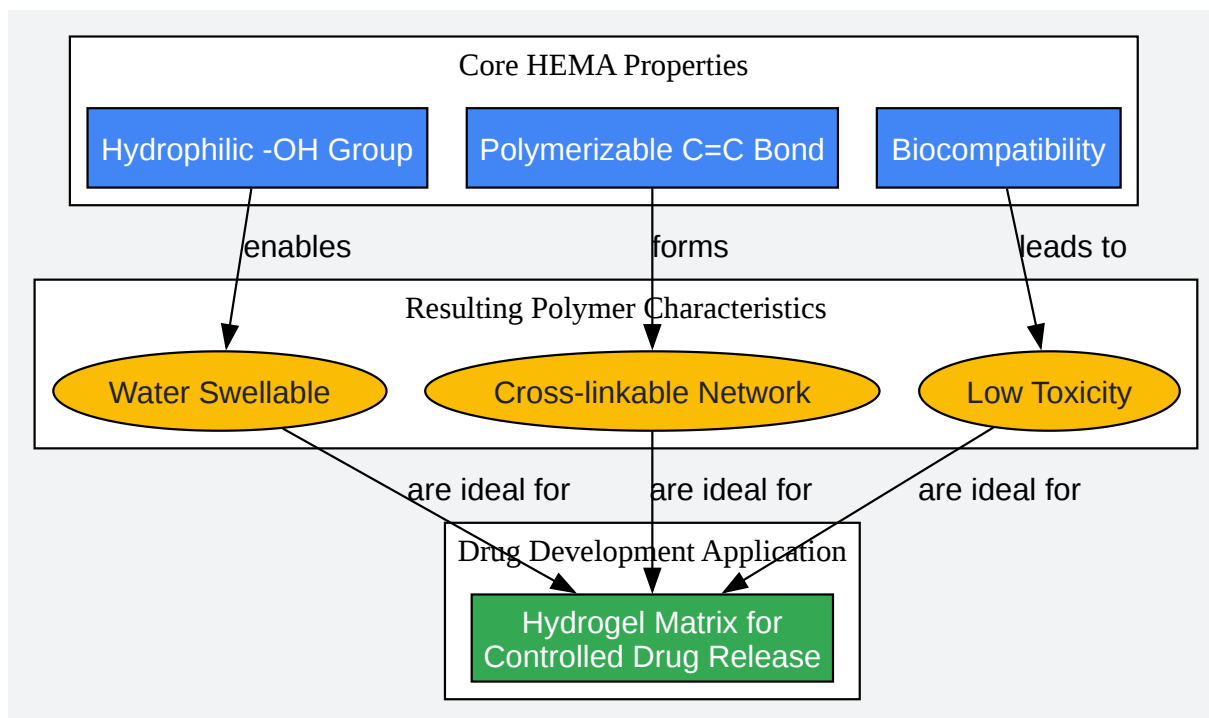
Caption: A simplified workflow for the industrial synthesis of HEMA.



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Caption: The three key stages of HEMA free-radical polymerization.





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Caption: Logical flow from HEMA's properties to its use in drug delivery.

## Conclusion

**2-Hydroxyethyl Methacrylate** is a cornerstone monomer in the field of biomedical polymers. Its distinct physico-chemical properties—most notably its hydrophilicity, low toxicity, and capacity for polymerization into cross-linked networks—make it invaluable for advanced applications.[3][4] The data and protocols presented in this guide offer a foundational resource for professionals in drug development and materials science, enabling a deeper understanding and more effective utilization of HEMA in creating innovative solutions for medicine and beyond. Accurate characterization of these properties is the first step toward designing polymers with the precise swelling kinetics, mechanical strength, and release profiles required for next-generation therapies.

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